

# Navigating the Safety Landscape of (S)-2-Aminododecanoic Acid: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (S)-2-Aminododecanoic acid

Cat. No.: B554684

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

**(S)-2-Aminododecanoic acid**, a chiral long-chain amino acid, holds potential in various research and development applications. As with any chemical compound, a thorough understanding of its safety profile and proper handling procedures is paramount to ensure the well-being of laboratory personnel and the integrity of experimental outcomes. This technical guide provides a comprehensive overview of the available safety data, handling precautions, and emergency procedures for **(S)-2-Aminododecanoic acid**, drawing upon information for closely related analogs where specific data for the (S)-enantiomer is limited.

## Hazard Identification and Classification

While a specific Globally Harmonized System (GHS) classification for **(S)-2-Aminododecanoic acid** is not readily available, data for the closely related 12-Aminododecanoic acid and the racemic mixture ( $\pm$ )-2-aminododecanoic acid suggest a low acute toxicity profile. However, some sources indicate potential for skin and eye irritation. It is prudent to handle the (S)-enantiomer with the same level of caution.

Note: The toxicological properties of **(S)-2-Aminododecanoic acid** have not been fully investigated. The information presented here is based on data for structurally similar compounds and should be used as a guide for safe handling practices. The potential for differing biological activity and toxicity between enantiomers should always be a consideration in risk assessment.

## Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for its safe handling and storage. The following table summarizes the known properties of aminododecanoic acid isomers.

Property	Value	Source
Molecular Formula	C12H25NO2	[1]
Molecular Weight	215.33 g/mol	[2]
Appearance	White to off-white solid/powder	[3]
Melting Point	Not available for (S)-isomer. 185.7 °C for 12-Aminododecanoic acid.	[2]
Boiling Point	Not available for (S)-isomer. 210 °C for 12-Aminododecanoic acid.	[2]
Water Solubility	Not available for (S)-isomer. 0.137 g/L at 20 °C for 12-Aminododecanoic acid.	[2]

## Exposure Controls and Personal Protection

To minimize potential exposure and ensure a safe working environment, the following engineering controls and personal protective equipment (PPE) are recommended when handling **(S)-2-Aminododecanoic acid**.

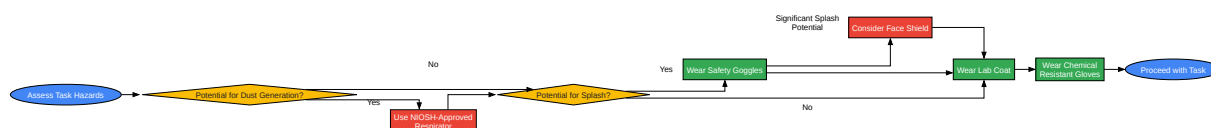
### Engineering Controls:

- Ventilation: Work in a well-ventilated area. For procedures that may generate dust, a fume hood is recommended.[4]
- Eyewash Stations and Safety Showers: Ensure easy access to eyewash stations and safety showers in the laboratory.

## Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[4][5]
- Hand Protection: Use chemically resistant gloves (e.g., nitrile or neoprene).[4][5]
- Skin and Body Protection: Wear a lab coat and closed-toe shoes.[5]
- Respiratory Protection: If dust is generated and engineering controls are insufficient, a NIOSH-approved respirator may be necessary.

The following diagram illustrates a standard workflow for personal protective equipment selection.



[Click to download full resolution via product page](#)

Fig. 1: Personal Protective Equipment (PPE) Selection Workflow.

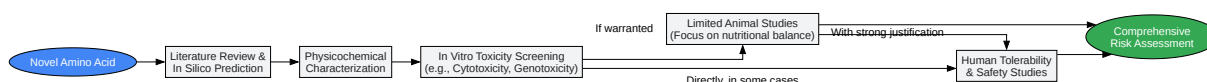
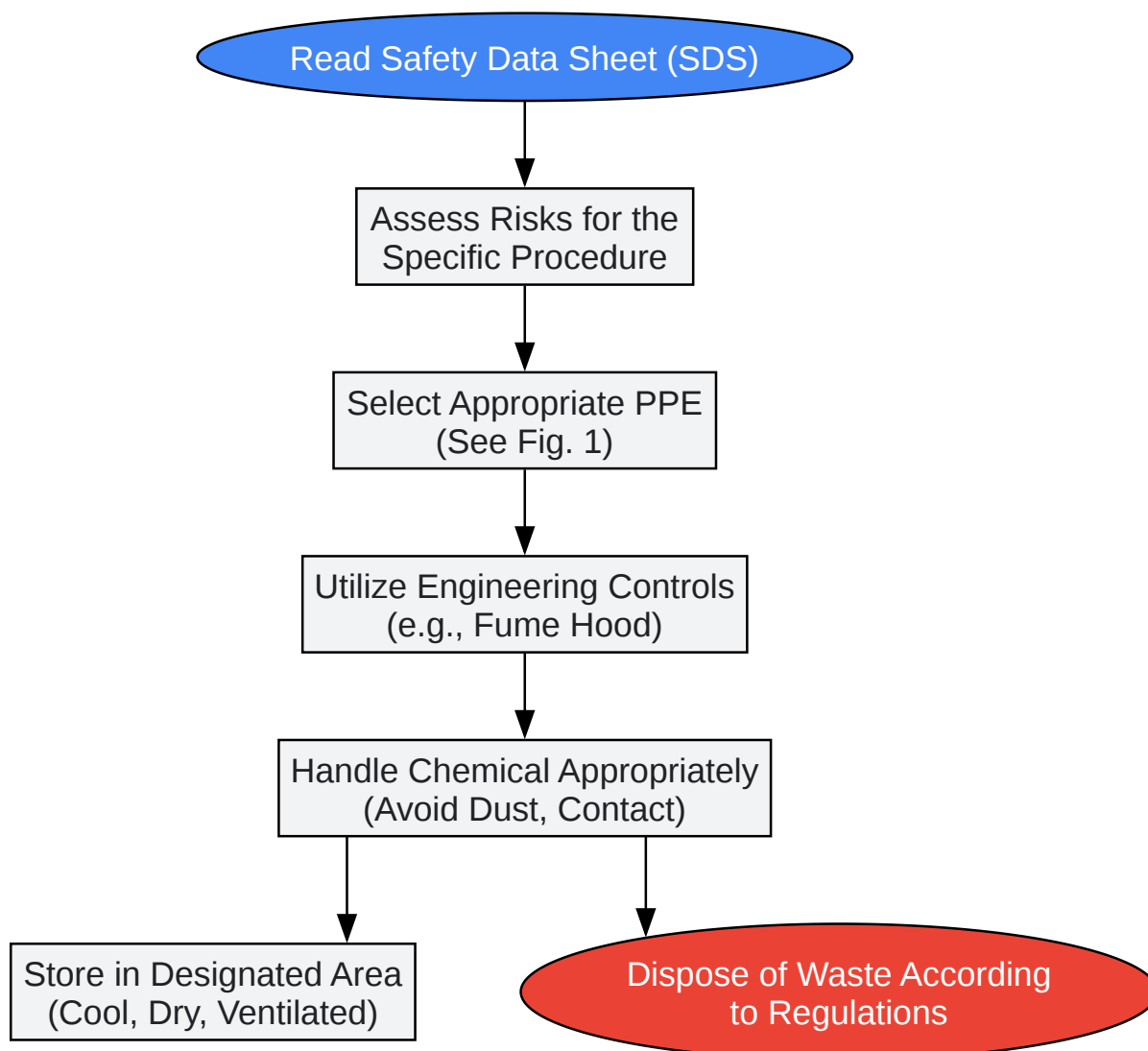
## Handling and Storage

Adherence to proper handling and storage protocols is critical for maintaining the stability and integrity of **(S)-2-Aminododecanoic acid** and ensuring laboratory safety.

- Handling: Avoid creating dust.[5] Wash hands thoroughly after handling.[6] Avoid contact with skin and eyes.[4]

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[6]

The logical relationship for safe chemical handling is depicted in the diagram below.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Aminododecanoic acid | C<sub>12</sub>H<sub>25</sub>NO<sub>2</sub> | CID 307925 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. jcia-bigdr.jp [jcia-bigdr.jp]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. angenechemical.com [angenechemical.com]
- 5. fishersci.com [fishersci.com]
- 6. media.laballey.com [media.laballey.com]
- To cite this document: BenchChem. [Navigating the Safety Landscape of (S)-2-Aminododecanoic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b554684#s-2-aminododecanoic-acid-safety-and-handling-precautions]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)